

An In-depth Technical Guide to 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

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Compound of Interest

Compound Name: 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

Cat. No.: B086193

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CAS Number: 1018-79-7

This technical guide provides a comprehensive overview of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile**, a naphthalene derivative with significant potential in various scientific and industrial fields. This document is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its properties, synthesis, applications, and biological activities.

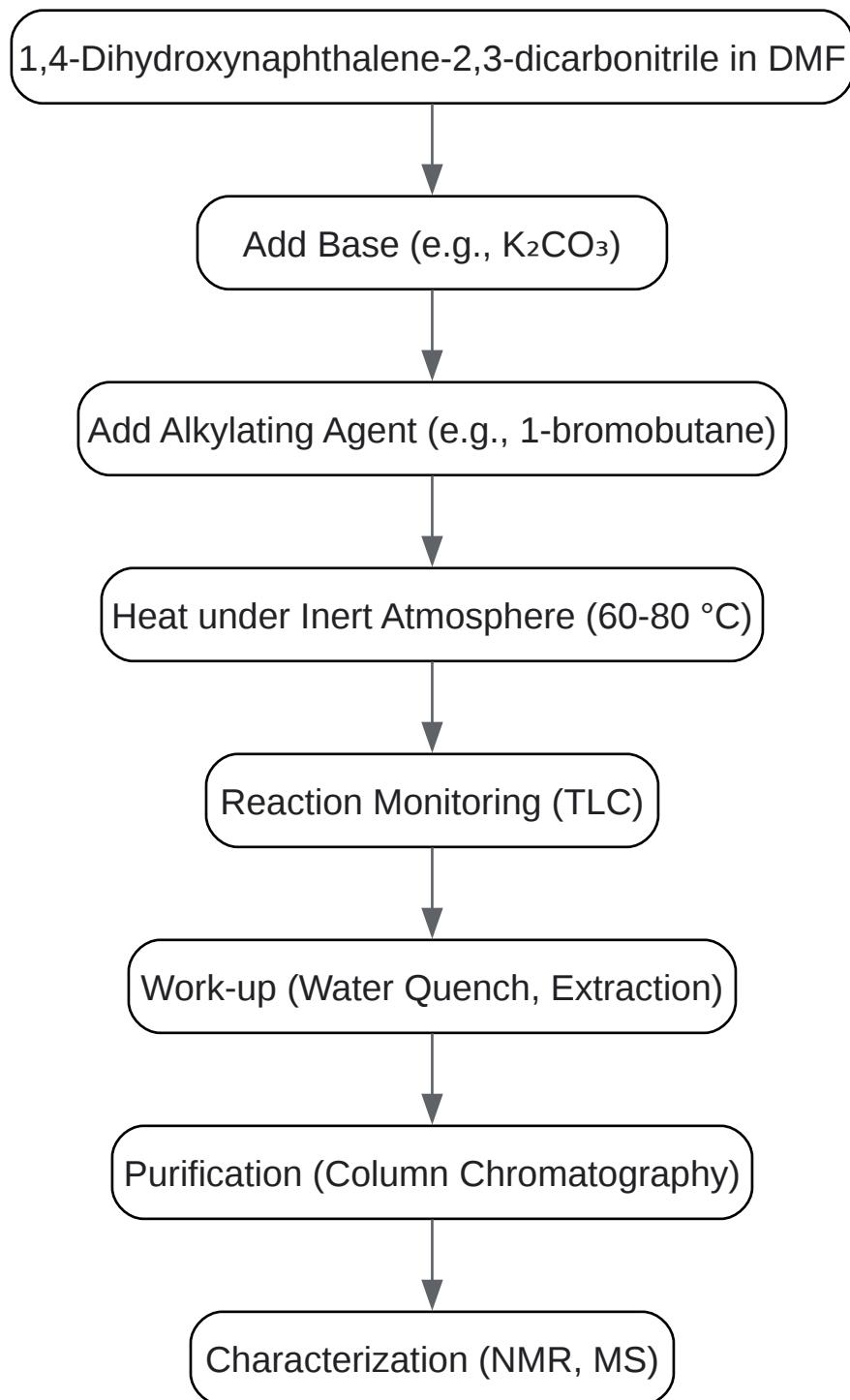
Chemical and Physical Properties

1,4-Dihydroxynaphthalene-2,3-dicarbonitrile is an organic compound featuring a naphthalene core substituted with two hydroxyl (-OH) and two nitrile (-CN) groups.^[1] Its unique structure, combining both electron-donating hydroxyl groups and electron-withdrawing nitrile groups, imparts distinct electronic properties that are of great interest in materials science and medicinal chemistry.^[1]

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 1018-79-7 | [2] [3] |
| Molecular Formula | C ₁₂ H ₆ N ₂ O ₂ | [2] [3] [4] |
| Molecular Weight | 210.19 g/mol | [2] [3] |
| Appearance | Brown crystal to powder | [3] |
| Melting Point | >300 °C | [5] |
| Synonyms | 1,4-dihydroxynaphthalene-2,3-dicarbonitrile, 2,3-dicyano-1,4-dihydroxynaphthalene, 2,3-dicyanonaphthalene-1,4-diol | [3] |
| InChI Key | JJBQXTABLSZHGC-UHFFFAOYSA-N | [4] |
| SMILES String | Oc1c(C#N)c(C#N)c(O)c2ccccc12 | |

Synthesis

A plausible synthetic route for **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** can be inferred from common organic synthesis reactions. A potential workflow for derivatization through alkylation is described below.



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Caption: A general workflow for the alkylation of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile**.

Applications

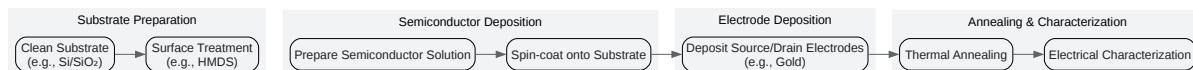
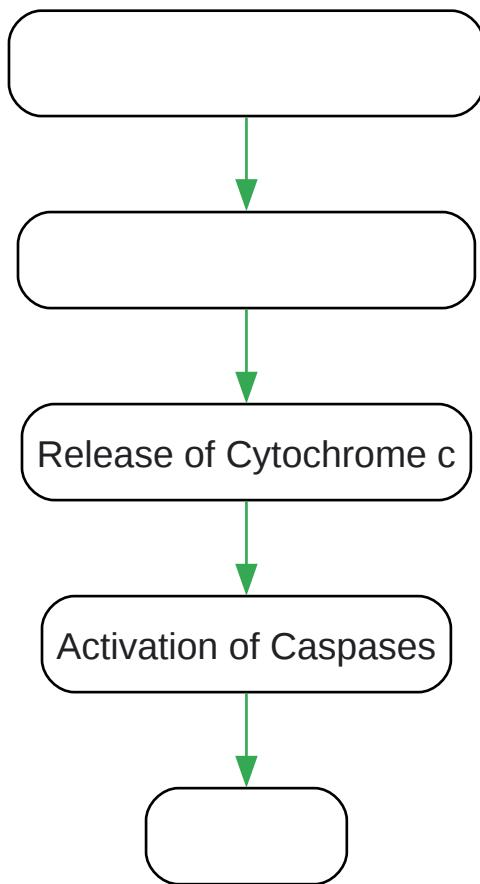
The distinct chemical structure of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** makes it a versatile compound with applications in several fields.[\[1\]](#)

- Materials Science: Its unique electronic properties make it a candidate for use in organic electronics and photonic devices.[\[1\]](#) The presence of both electron-donating and electron-withdrawing groups can be exploited in the design of novel organic semiconductors.
- Pharmaceuticals: This compound serves as a potential intermediate in the synthesis of more complex, biologically active molecules.[\[1\]](#) Its derivatives are being investigated for various therapeutic applications.
- Dyes and Pigments: The chromophoric nature of the naphthalene ring suggests its potential use in the synthesis of novel dyes and pigments.[\[1\]](#)

Biological Activity

Preliminary studies have indicated that **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** and its derivatives possess notable biological activities.

- Antioxidant Properties: Similar to other phenolic compounds, it is suggested to have antioxidant activity, which could be beneficial in combating oxidative stress-related conditions.[\[1\]](#)
- Antimicrobial Activity: Derivatives of this compound have shown potential antimicrobial properties, warranting further investigation in the development of new antimicrobial agents.[\[1\]](#)
- Anticancer Activity: The compound has demonstrated anticancer activity by inducing apoptosis (programmed cell death) in cancer cells.[\[1\]](#) It appears to activate both intrinsic and extrinsic apoptotic pathways.[\[1\]](#) The intrinsic pathway involves the disruption of mitochondrial function and the release of cytochrome c.[\[1\]](#) Studies have shown its efficacy against hepatocellular carcinoma cell lines, such as HepG2.[\[1\]](#)



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